

PXS-5153A solubility issues DMSO sonication protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **PXS-5153A**

Cat. No.: S540662

Get Quote

Solubility & Storage Information

The table below consolidates the essential quantitative data for handling **PXS-5153A** monohydrochloride in the laboratory.

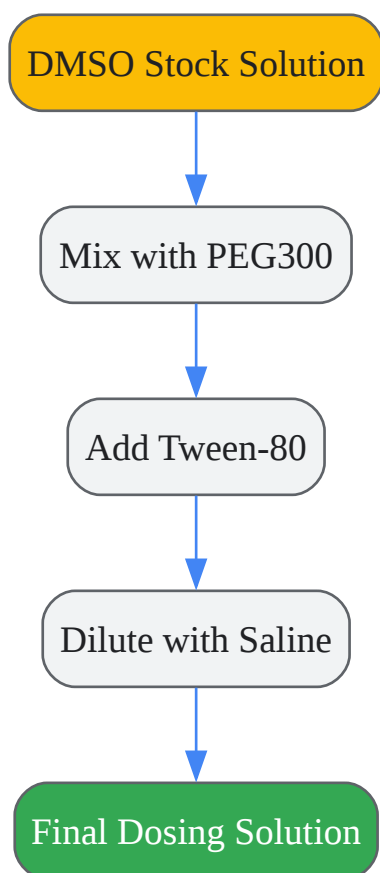
Parameter	Specification / Value
Recommended Solvent	DMSO [1]
Solubility in DMSO	125 mg/mL (284.77 mM) [1]
Stock Solution Concentration	20.8 mg/mL (for <i>in vivo</i> working solution preparation) [1]
Preparation Aids	Ultrasonic vibration, warming, heat to 60°C [1]
Storage Temperature	-80°C (6 months); -20°C (1 month) [1]
Storage Condition	Sealed storage, away from moisture [1]

Step-by-Step Preparation Protocol

For preparing a 1 mL *in vivo* dosing solution via Protocol 1 (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) [1]:

- **Prepare Stock Solution:** Dissolve **PXS-5153A** monohydrochloride in DMSO to a final concentration of **20.8 mg/mL**. This is your clarified DMSO stock solution [1].
- **Mix with PEG 300:** Add 100 μL of the DMSO stock solution to 400 μL of PEG300. Mix these thoroughly until the solution is uniform [1].
- **Add Surfactant:** Introduce 50 μL of Tween-80 to the mixture and mix evenly to ensure complete dissolution [1].
- **Dilute to Final Volume:** Add 450 μL of Saline (0.9% sodium chloride in ddH₂O) to adjust the total volume to 1 mL [1].
- **Use Fresh:** This working solution is recommended to be prepared freshly and used on the same day for *in vivo* experiments [1].

This workflow can be visualized as follows:



[Click to download full resolution via product page](#)

Frequently Asked Questions

- **What if the compound does not dissolve completely in DMSO?** The official handling instructions specify that **sonication and warming to 60°C** should be used to aid dissolution [1]. Always ensure the container is sealed to prevent moisture absorption.
- **Are there alternative formulation methods?** Yes, other *in vivo* protocols are available. For instance, you can prepare a solution using **10% DMSO and 90% Corn Oil**, which also yields a clear solution at ≥ 2.08 mg/mL [1].
- **What is the biological relevance of PXS-5153A?** **PXS-5153A** is a potent, selective, and orally active dual inhibitor of the enzymes LOXL2 and LOXL3. It functions by reducing collagen crosslinks and has been shown to ameliorate fibrosis in models of liver disease and improve cardiac output after myocardial infarction [2] [3].

Troubleshooting Guide

The flowchart below outlines a systematic approach to address common preparation issues:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PXS-5153A monohydrochloride | LOXL2/LOXL3 Inhibitor [medchemexpress.com]
2. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS-5153A ... [pmc.ncbi.nlm.nih.gov]
3. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS-5153A, ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PXS-5153A solubility issues DMSO sonication protocol].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540662#pxs-5153a-solubility-issues-dms-sonication-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com